

L-4-Methoxymandelic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-4-Methoxymandelic acid*

Cat. No.: *B1311138*

[Get Quote](#)

L-4-Methoxymandelic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **L-4-Methoxymandelic acid**, a derivative of mandelic acid. This document consolidates key chemical data, synthesis methodologies, and analytical procedures. While specific research on the L-isomer is limited, this guide also explores the broader context of 4-methoxymandelic acid and related compounds to inform future research and development.

Core Chemical Data

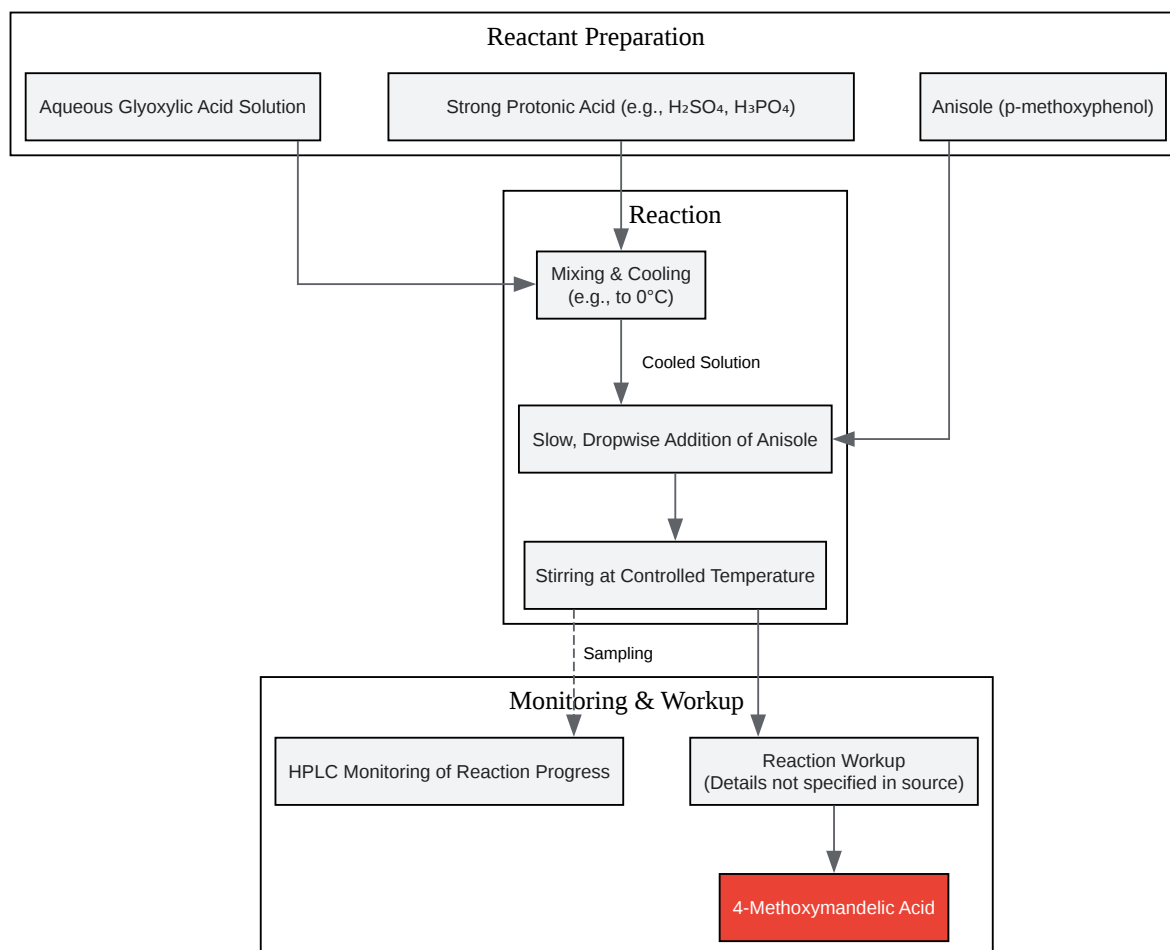
L-4-Methoxymandelic acid is a fine chemical intermediate with potential applications in various fields of chemical synthesis.^{[1][2]} The fundamental properties of this compound are summarized below.

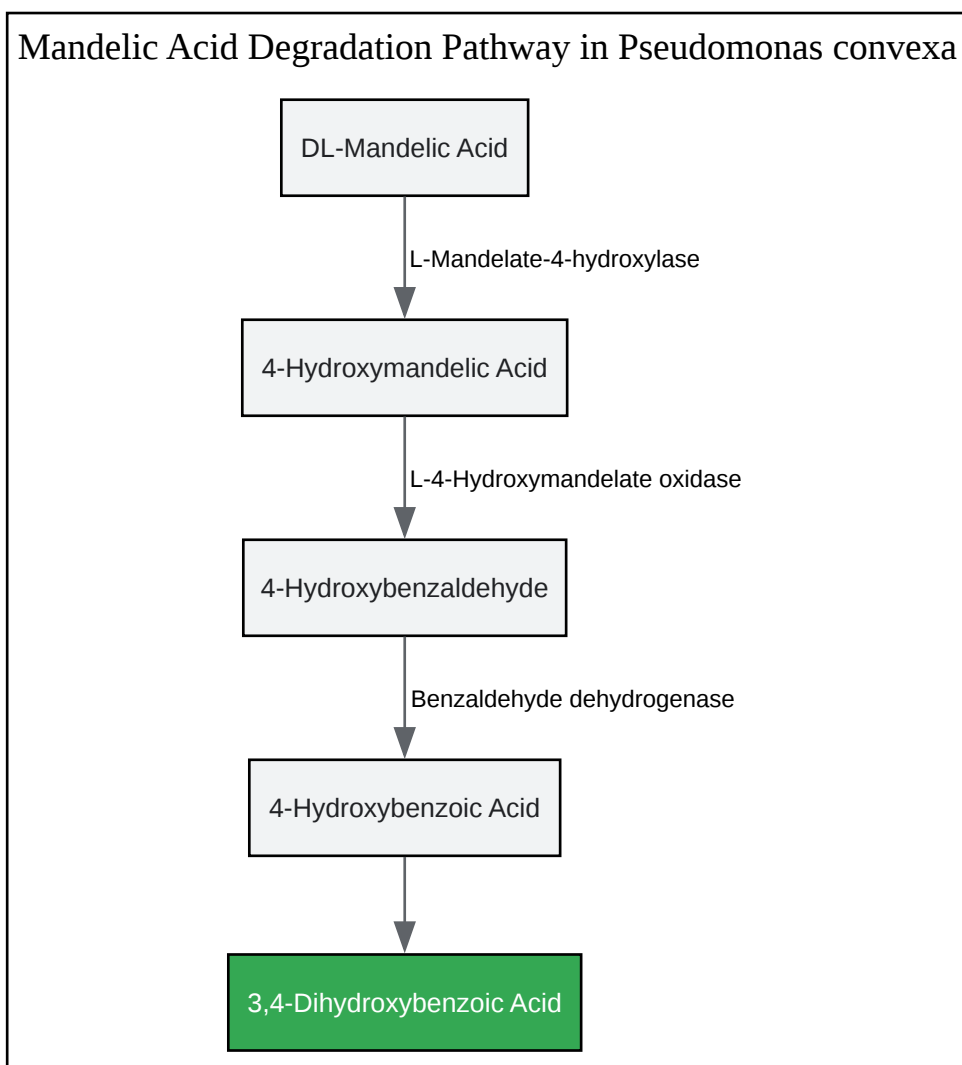
Property	Value	Source
CAS Number	75172-66-6	[3] [4]
Molecular Formula	C ₉ H ₁₀ O ₄	[4] [5]
Molecular Weight	182.17 g/mol	[4] [6]
Appearance	White to off-white crystalline solid (for related compound o-Methoxymandelic acid)	[1]
Solubility	Soluble in polar solvents like water and alcohols (for related compound o-Methoxymandelic acid)	[1]

Synthesis and Production

The synthesis of 4-methoxymandelic acid typically involves the reaction of anisole with an aqueous solution of glyoxylic acid. This process is catalyzed by a protonic acid, and the addition of a secondary solvent can improve selectivity and yield. This method is advantageous due to its simplicity, safety, and the use of low-cost, less hazardous raw materials.[\[3\]](#)

A general workflow for the synthesis is outlined below. The process involves the controlled addition of anisole to a cooled solution of glyoxylic acid and a strong protonic acid, followed by a stirring reaction at a controlled temperature. High-Performance Liquid Chromatography (HPLC) is often used to monitor the reaction's progress.[\[3\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 10408-29-4: o-Methoxymandelic acid | CymitQuimica [cymitquimica.com]
- 2. nbino.com [nbino.com]

- 3. CN103787872A - New method for synthesizing 4-methoxymandelic acid - Google Patents [patents.google.com]
- 4. academic.oup.com [academic.oup.com]
- 5. 4-Methoxymandelic acid | C₉H₁₀O₄ | CID 112056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [L-4-Methoxymandelic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311138#l-4-methoxymandelic-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com